

Proper Disposal Procedures for Z-Glu-NH2

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Compound of Interest

Compound Name: Z-Glu-NH2

CAS No.: 6398-06-7

Cat. No.: B2984730

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N-Carbobenzyloxy-L-glutamic acid α -amide (Z-Isoglutamine)

Executive Summary: Immediate Action Plan

Z-Glu-NH2 (CAS 6398-06-7) is a protected amino acid derivative commonly used in peptide synthesis. While generally classified as low-hazard compared to reactive reagents, it must not be disposed of via sanitary sewer systems.

Core Directive: Treat all **Z-Glu-NH2** waste as Non-Regulated Organic Chemical Waste unless contaminated with hazardous solvents or reagents.

- Solid Waste: Collect in designated solid waste drums for incineration.
- Liquid Waste: Segregate based on the solvent system (Aqueous vs. Organic).
- Drain Disposal: STRICTLY PROHIBITED due to environmental Biological Oxygen Demand (BOD) loading and local effluent regulations.

Chemical Identification & Properties

Accurate identification is the first step in safety. Ensure your container matches these specifications before proceeding.

Parameter	Specification
Chemical Name	N-Carbobenzyloxy-L-glutamic acid α -amide
Synonyms	Z-Glu-NH ₂ ; Z-L-Isoglutamine; (4S)-4-(benzyloxycarbonylamino)-5-amino-5-oxopentanoic acid
CAS Number	6398-06-7
Molecular Formula	C ₁₃ H ₁₆ N ₂ O ₅
Molecular Weight	280.28 g/mol
Physical State	White to off-white crystalline powder
Solubility	Soluble in DMSO, Methanol, dilute base; sparingly soluble in water
Melting Point	~194-196 °C

Hazard Assessment & Safety Logic

As a Senior Application Scientist, I emphasize that "Low Hazard" does not mean "No Hazard." You must understand the potential risks to manage them effectively.

Toxicological Profile

- **Acute Toxicity:** Data is limited, but Z-protected amino acids are generally low in acute toxicity.
- **Breakdown Products:** Under strong acidic or basic conditions (e.g., in a waste tank), the Z-group (Carbobenzyloxy) can hydrolyze to release Benzyl Alcohol and Carbon Dioxide. Benzyl alcohol is a known irritant and solvent that can compromise waste container integrity if incompatible plastics are used.
- **Environmental Impact:** High nitrogen content contributes to eutrophication if released into waterways.

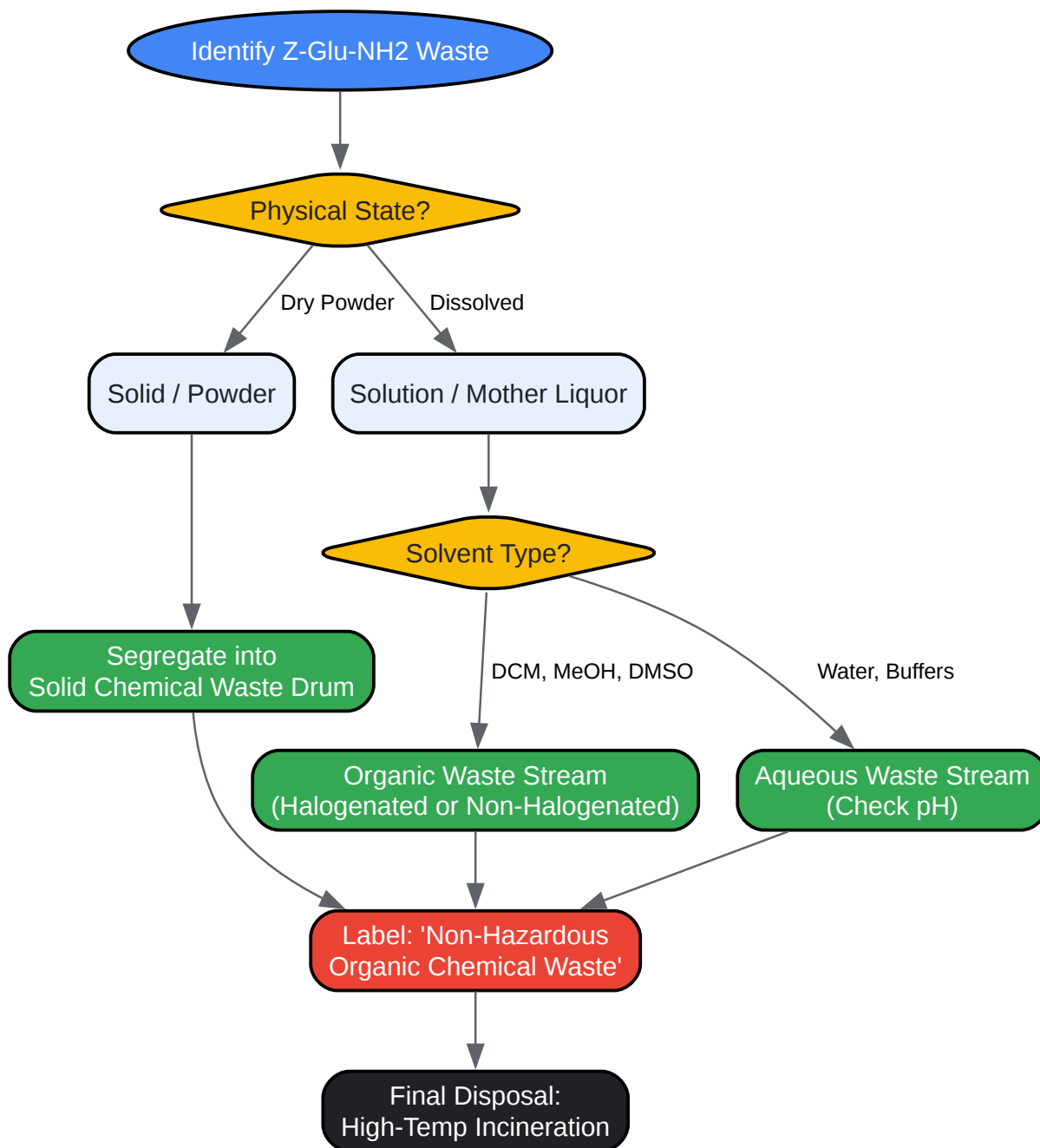
Personal Protective Equipment (PPE)

- Eyes: Safety glasses with side shields or chemical goggles.
- Hands: Nitrile gloves (standard 4-6 mil thickness is sufficient for the solid; check solvent compatibility for solutions).
- Respiratory: N95 dust mask or fume hood usage is recommended when weighing large quantities to prevent inhalation of fine particulates.

Detailed Disposal Protocols

Workflow Decision Matrix

The following logic flow ensures you choose the correct disposal path based on the physical state of your waste.



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Figure 1: Decision tree for the segregation and disposal of **Z-Glu-NH2** waste streams.

Protocol for Solid Waste

- Segregation: Do not mix with oxidizers (e.g., permanganates, nitrates) or strong acids.

- Containerization: Use a wide-mouth HDPE (High-Density Polyethylene) jar or a dedicated solid waste drum lined with a polyethylene bag.
- Labeling: Clearly mark the container with the full chemical name. Do not use abbreviations like "Z-Glu" alone, as this can be confused with other derivatives.
 - Recommended Label: "Waste **Z-Glu-NH₂** (Solid) - Non-Regulated Organic."

Protocol for Liquid Waste (Solutions)

- Organic Solvents (e.g., DMSO, Methanol):
 - Combine with compatible organic solvents in the "Non-Halogenated" or "Halogenated" waste stream depending on the co-solvent (e.g., if dissolved in DCM, use Halogenated).
- Aqueous Solutions:
 - Check pH.^{[1][2]} If neutral (pH 6-8), collect in "Aqueous Chemical Waste."
 - Do not neutralize strongly acidic/basic solutions containing **Z-Glu-NH₂** without a fume hood, as rapid hydrolysis may release CO₂ gas (foaming risk).

Spill Management

In the event of a spill, rapid containment prevents tracking the powder into common areas.

- Isolate: Mark the area.
- PPE: Don nitrile gloves, lab coat, and safety glasses.
- Dry Spill (Powder):
 - Gently sweep up using a brush and dustpan to minimize dust generation.
 - Place material into a sealable bag or waste jar.
 - Wipe the surface with a damp paper towel to remove residue.
- Wet Spill (Solution):

- Cover with an inert absorbent (vermiculite, sand, or chemical spill pads).
- Scoop absorbed material into a solid waste container.
- Clean the area with soap and water.[3]

Regulatory Compliance Context

- USA (RCRA): **Z-Glu-NH₂** is not listed as a P-list or U-list hazardous waste. However, under the "Cradle-to-Grave" responsibility, the generator must determine if the waste exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity. Pure **Z-Glu-NH₂** typically does not, but Best Management Practices (BMP) dictate incineration.
- EU (REACH): Ensure disposal via a certified waste management contractor (EWC code 16 05 09 or similar for discarded chemicals).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 6992292, **Z-Glu-NH₂**. Retrieved from [[Link](#)]

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